

Application Notes and Protocols: In Vitro Calcineurin Phosphatase Activity Assay using Pep4c

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Compound of Interest

Compound Name: *Pep4c*

Cat. No.: *B15617466*

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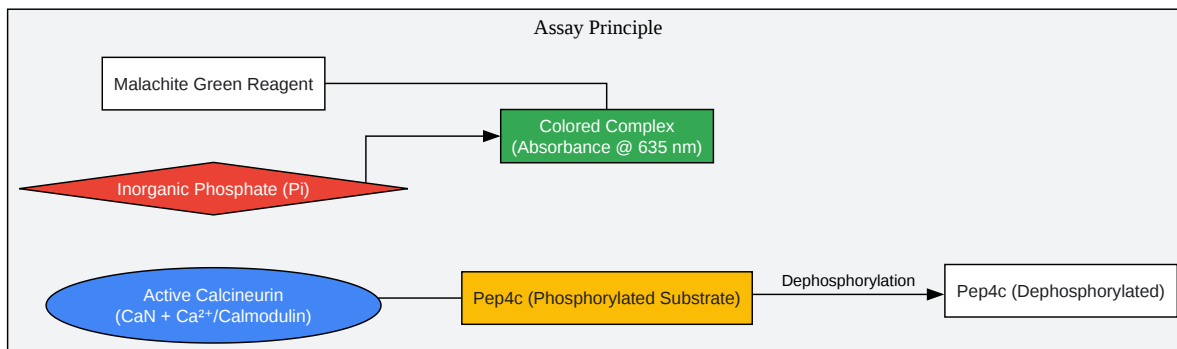
Introduction

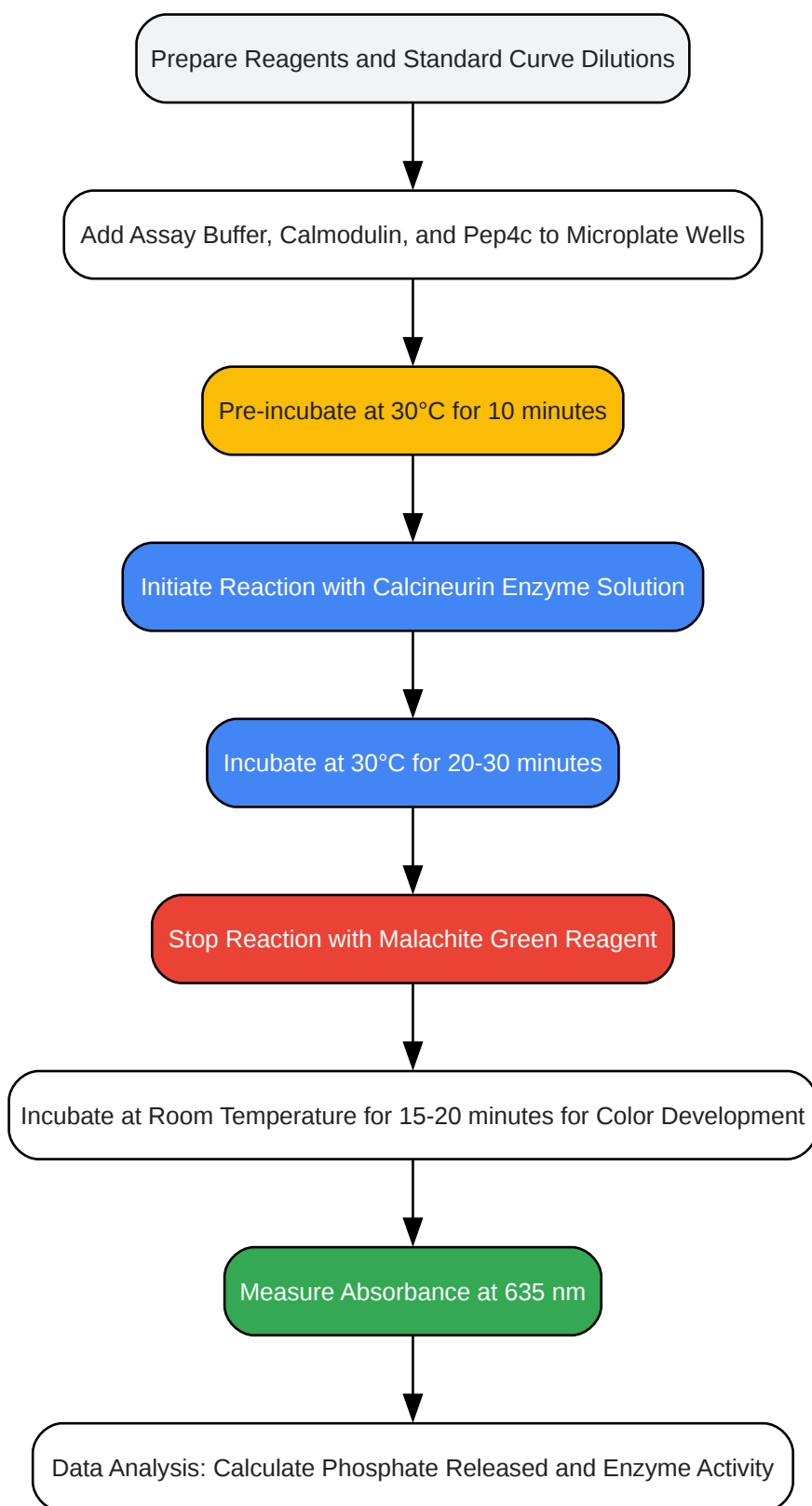
Calcineurin (CN), also known as protein phosphatase 2B (PP2B), is a calcium and calmodulin-dependent serine/threonine phosphatase. It plays a pivotal role in a multitude of cellular processes, including T-cell activation, neuronal development, and cardiac hypertrophy. The dysregulation of calcineurin activity is implicated in various pathological conditions, making it a significant therapeutic target. The in vitro calcineurin phosphatase activity assay using the synthetic phosphopeptide substrate, **Pep4c**, offers a robust and sensitive method for quantifying CN activity and for screening potential pharmacological modulators.

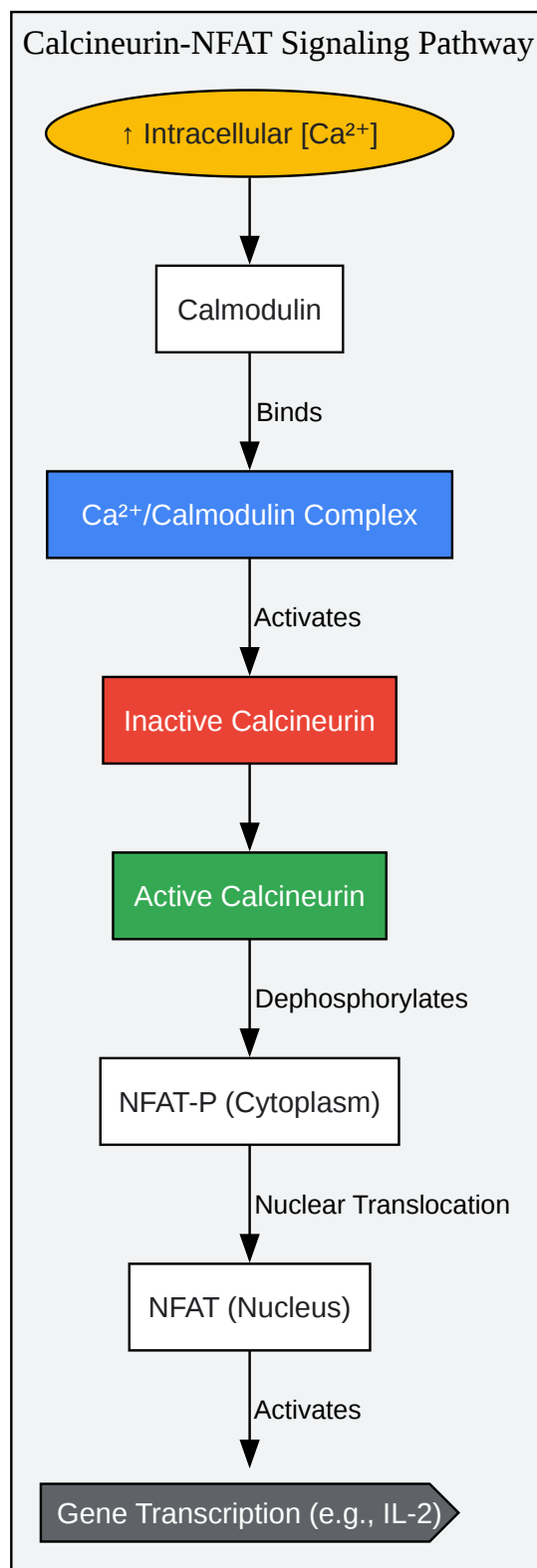
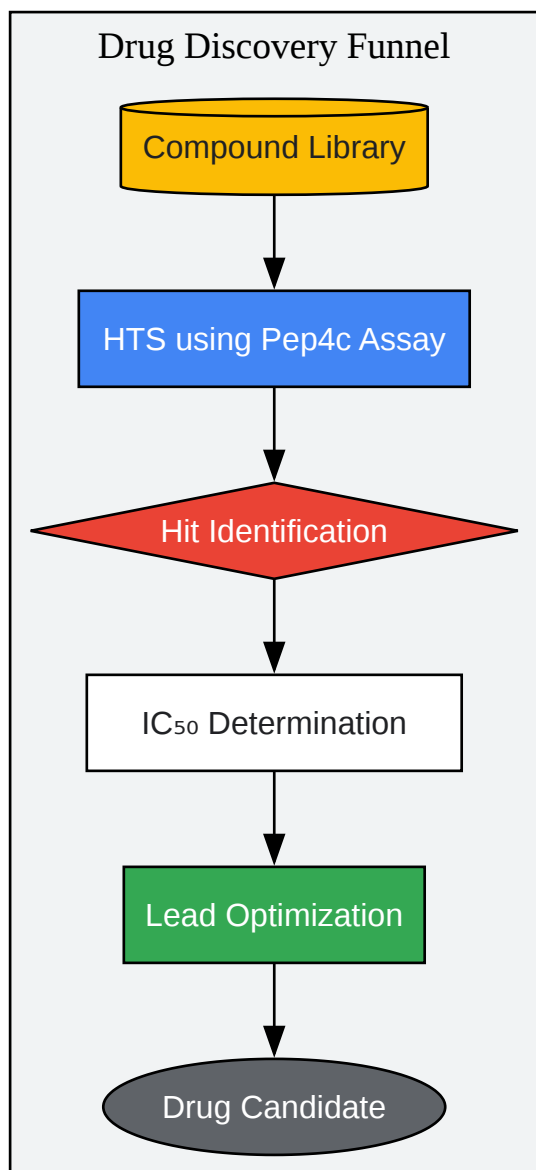
Pep4c is a synthetic phosphopeptide derived from the RII subunit of cAMP-dependent protein kinase, a well-established and highly specific substrate for calcineurin. This application note provides a detailed protocol for a colorimetric assay that measures the dephosphorylation of **Pep4c** by calcineurin through the quantification of released inorganic phosphate using a malachite green-based detection method.

Principle of the Assay

The core principle of this assay is the enzymatic dephosphorylation of the **Pep4c** substrate by calcineurin. The reaction is dependent on the presence of Ca^{2+} and calmodulin, which are essential for calcineurin activation. The phosphatase activity of calcineurin cleaves the phosphate group from **Pep4c**, releasing inorganic phosphate (Pi). This released Pi then reacts with a malachite green-molybdate complex under acidic conditions to produce a stable, colored product. The intensity of the color, which is directly proportional to the amount of released phosphate and thus to the calcineurin activity, is quantified by measuring the absorbance at approximately 620-650 nm.







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